

1-lodopentane safety data sheet (SDS) information

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety Data Sheet of **1-lodopentane**

This guide provides a comprehensive overview of the safety information for **1-lodopentane** (CAS No. 628-17-1), tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and the necessary protocols for safe handling, emergency procedures, and disposal.

Quantitative Data Summary

The physical and chemical properties of **1-lodopentane** are summarized below, providing key data points for laboratory and industrial applications.

Physical and Chemical Properties



Property	Value	Source
Molecular Formula	C5H11I	[1][2][3][4]
Molecular Weight	198.05 g/mol	[1][4][5][6]
Appearance	Colorless to pale yellow or light red liquid	[1][2][3][5]
Odor	Gasoline-like / Petroleum distillates	[1][7]
Boiling Point	154-157 °C	[1][2]
Melting Point	-85.6 °C to -86 °C	[2][8]
Density	1.510 - 1.517 g/cm³ at 25 °C	[1][2]
Vapor Density	6.83	[1]
Vapor Pressure	3.65 - 4.39 mmHg at 25 °C	[2][5]
Flash Point	43 °C - 51 °C (109.4 °F - 124 °F)	[1][2][9][10]
Water Solubility	Insoluble	[2][9][11]
Refractive Index	n20/D 1.495	[2]

Hazard and Safety Information

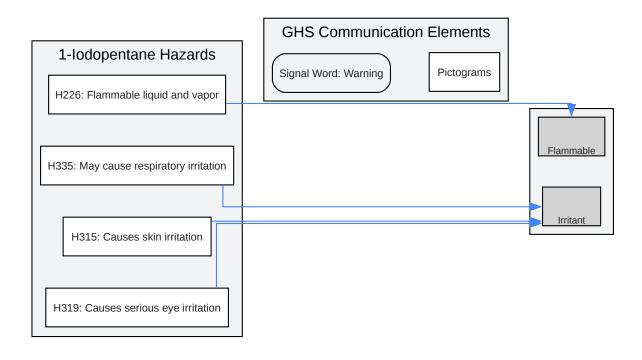


Parameter	Value	Source
GHS Hazard Class	Flammable Liquid, Category 3; Skin Irritation, Category 2; Eye Irritation, Category 2; Specific target organ toxicity - single exposure, Category 3	[5][6][7][11]
UN Number	1993	[2][9]
Transport Hazard Class	3	[11]
Packing Group	III	[2][11]
NFPA Rating	Health: 2, Flammability: 2, Instability/Reactivity: 0	[1][10]

Hazard Identification and Classification

1-lodopentane is classified as a flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation.[5][7][10][11][12] The Globally Harmonized System (GHS) provides a standardized framework for communicating these hazards.





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Caption: GHS Hazard Communication for 1-lodopentane.

Experimental and Safety Protocols

Detailed methodologies for handling and emergency situations are critical for ensuring laboratory safety.

First Aid Measures Protocol

In case of exposure, the following first aid protocols should be immediately implemented.[1][10] [13] Medical advice should be sought for any persisting symptoms.[1][9]

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes.[1][13]
 - Occasionally lift the upper and lower eyelids to ensure thorough rinsing.[1][13]

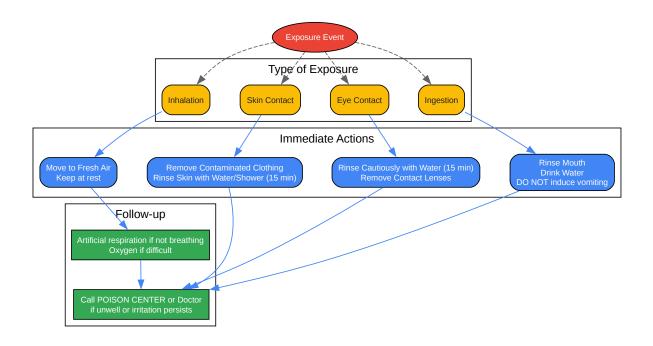
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- If present, remove contact lenses if it is easy to do so.[9][12]
- Seek medical attention if irritation persists.[1][9]
- · Skin Contact:
 - Take off immediately all contaminated clothing.[9][12]
 - Flush skin with plenty of soap and water for at least 15 minutes.[1][10][13]
 - Wash contaminated clothing before reuse.[1]
 - Get medical advice if skin irritation occurs or persists.[1][9]
- Inhalation:
 - Remove the victim from the source of exposure to fresh air immediately.[1][10]
 - If the person is not breathing, provide artificial respiration.[1][10]
 - If breathing is difficult, administer oxygen.[1]
 - Keep the person warm and at rest and call a poison center or doctor if you feel unwell.[9]
 [14]
- Ingestion:
 - Do NOT induce vomiting.[1][10][13]
 - If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[1][13]
 - Never give anything by mouth to an unconscious person.[10]
 - Seek immediate medical attention.[1][14]





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Caption: First Aid Workflow for **1-lodopentane** Exposure.

Accidental Release Measures (Spill Protocol)

Proper containment and cleanup are essential to mitigate the risks associated with a spill.

- Ensure Personal Protection: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[1][9]
- Ventilate Area: Ensure adequate ventilation.[1][9]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces) and use non-sparking, explosion-proof equipment.[1][9][13]

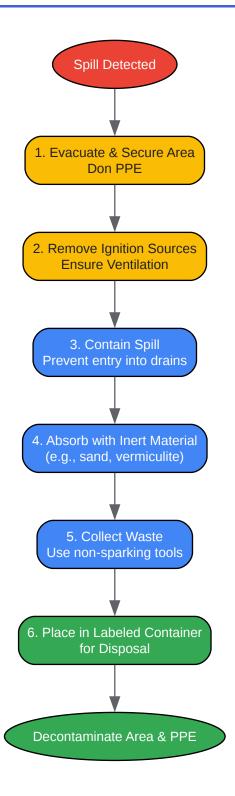
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- Containment: Prevent further leakage or spillage if it is safe to do so. Avoid runoff into storm sewers and ditches.[1][13]
- Absorption: Absorb the spill with an inert material such as sand, earth, or vermiculite.[1][13]
- Collection and Disposal: Collect the absorbed material and place it into a suitable, closed container for disposal.[9][13] Dispose of the waste in an approved waste disposal plant.[9]





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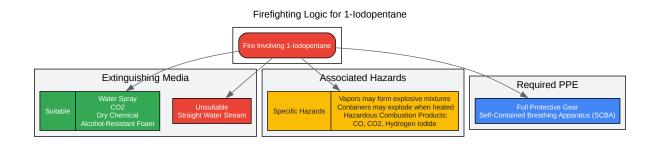
Caption: Spill Response Workflow for 1-lodopentane.

Firefighting Measures Protocol



1-lodopentane is a flammable liquid, and its vapors can form explosive mixtures with air.[1][9] Vapors may travel to a source of ignition and flash back.[1][9]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[9][10][13] Water mist or spray can be used to cool closed containers.
 [1][9]
- Unsuitable Extinguishing Media: Do not use a straight stream of water, as it may be ineffective.[1]
- Specific Hazards: Containers may explode when heated.[1][9] During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen iodide may be generated.[1][9][13]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[1][9][13]



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Caption: Firefighting Logic for 1-lodopentane.

Handling and Storage



- Handling: Use with adequate, explosion-proof ventilation.[1][13] Ground and bond containers when transferring material.[1][13] Use only non-sparking tools.[1][9] Avoid contact with eyes, skin, and clothing, and avoid ingestion and inhalation.[1][9] Keep away from open flames, hot surfaces, and other sources of ignition.[1][9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[1][13] Keep away from heat, sparks, and flame.[1] The material is light-sensitive and should be stored in a dark place.[10][11][15] Incompatible with strong oxidizing agents and strong bases.[1][13]

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- To cite this document: BenchChem. [1-lodopentane safety data sheet (SDS) information].
 BenchChem, [2025]. [Online PDF]. Available at:
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